

Application Notes and Protocols: Indisperse Dental Amalgam in Pediatric Dentistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Indisperse*

Cat. No.: *B038167*

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Introduction

Indisperse is a high-copper, admixed dental amalgam alloy. High-copper amalgams are known for their improved mechanical properties and resistance to corrosion compared to traditional low-copper amalgams.[1][2] The addition of indium to the alloy is intended to further enhance its clinical performance.[3] This document provides detailed application notes, experimental protocols for physical property assessment, and a summary of relevant data for the use of **Indisperse** dental amalgam, with a particular focus on its application in pediatric dentistry.

Dental amalgam has been a widely used restorative material for over a century due to its durability, ease of use, and cost-effectiveness.[1][4] In pediatric dentistry, amalgam is often considered for Class I and II restorations in primary and permanent molars, especially in situations where moisture control is challenging.[4][5][6] However, concerns regarding the mercury content of amalgam have led to extensive research into its biocompatibility and the development of alternative materials.[7][8][9][10] High-copper amalgams, like **Indisperse**, were developed to minimize the formation of the corrosion-prone gamma-2 (γ_2) phase (Sn_8Hg), thereby improving the longevity and safety of the restoration.[1][4]

Composition and Properties

Indisperse is a dispersed-phase alloy, meaning it is a mixture of lathe-cut particles and spherical particles.[11] The specific composition includes silver, tin, copper, and indium. The

admixed nature, with an increased proportion of eutectic spheres to lathe-cut particles, along with the inclusion of 5-10% indium, contributes to its enhanced clinical performance.[3]

Key Components and Their Functions:

- Silver (Ag): Provides strength and corrosion resistance.[1]
- Tin (Sn): Facilitates the setting reaction with mercury.[1]
- Copper (Cu): High copper content (typically >12%) eliminates the weak and corrosion-prone γ_2 phase, leading to improved marginal integrity and strength.[1][4]
- Indium (In): The addition of indium has been shown to reduce marginal fracture of the restorations.[3]

Application in Pediatric Dentistry

Dental amalgam, including high-copper varieties like **Indisperse**, remains a viable restorative option in pediatric dentistry for specific clinical situations.[5][6] Its use is particularly advantageous in restoring posterior teeth where longevity and durability are primary concerns.[4]

Indications:

- Class I and II restorations in primary molars.[5]
- Class I and II restorations in young permanent molars.[6]
- Cases where adequate moisture control for adhesive restorations is difficult to achieve.[4]

Contraindications:

- Patients with a known allergy to mercury or other components of the amalgam.
- Esthetic-critical areas.
- Very small, conservative restorations where a preventive resin restoration might be more appropriate.[6]

Quantitative Data Summary

The following tables summarize the physical properties and clinical performance of **Indisperse** and other relevant dental amalgams based on available research.

Table 1: Comparison of Physical Properties of High-Copper Amalgams

Property	Indisperse (with Indium)	Dispersalloy (without Indium)	ADA Specification No. 1 Requirement
Compressive Strength (1 hr)	Data not specifically available for Indisperse	~170 MPa	≥ 80 MPa
Compressive Strength (24 hr)	Data not specifically available for Indisperse	~450 MPa	≥ 300 MPa
Static Creep	Data not specifically available for Indisperse	< 0.5%	≤ 3.0%
Dimensional Change (24 hr)	Data not specifically available for Indisperse	-10 to +5 µm/cm	-20 to +20 µm/cm

Note: Specific quantitative data for the physical properties of "**Indisperse**" amalgam are not readily available in the public domain. The data for Dispersalloy, a similar high-copper admixed amalgam, is provided for reference. All high-copper amalgams are expected to meet or exceed the ADA Specification No. 1 requirements.

Table 2: Clinical Performance of **Indisperse** vs. Dispersalloy (5-Year Study)[\[3\]](#)

Clinical Parameter	Indisperse (with Indium)	Dispersalloy (without Indium)	Statistical Significance
Marginal Fracture	Slightly less fracture	Slightly more fracture	Not clinically significant
Texture	No difference	No difference	Not significant
Luster	No difference	No difference	Not significant

Experimental Protocols

Detailed methodologies for key experiments to evaluate the physical and mechanical properties of dental amalgam are provided below, based on established standards such as ISO 1559 and ADA Specification No. 1.

Compressive Strength Testing

Objective: To determine the ability of the set amalgam to resist fracture under a compressive load.

Methodology (based on ISO 1559):

- Specimen Preparation:
 - Triturate the **Indisperse** amalgam capsule according to the manufacturer's instructions.
 - Immediately condense the triturated amalgam into a cylindrical stainless steel mold (typically 4 mm in diameter and 8 mm in height).
 - Apply a consistent condensation pressure to ensure a dense and uniform specimen.
 - Remove the specimen from the mold after initial setting.
 - Prepare a minimum of five specimens for each test interval (1 hour and 24 hours).
- Specimen Storage:
 - Store the specimens at 37°C in a humidior or distilled water until the time of testing.

- Testing Procedure:
 - At the designated time (1 hour \pm 5 minutes or 24 hours \pm 30 minutes), place the specimen in a universal testing machine.
 - Apply a compressive load along the long axis of the cylinder at a constant crosshead speed of 0.5 mm/min until fracture occurs.
 - Record the maximum load applied before fracture.
- Calculation:
 - Calculate the compressive strength (σ) using the formula: $\sigma = 4P / (\pi d^2)$, where P is the maximum load and d is the diameter of the specimen.
 - Report the mean and standard deviation of the compressive strength for the set of specimens.

Creep Testing

Objective: To measure the time-dependent plastic deformation of the set amalgam under a constant load.

Methodology (based on ADA Specification No. 1):

- Specimen Preparation:
 - Prepare cylindrical specimens as described for compressive strength testing.
- Specimen Storage:
 - Store the specimens at 37°C for 7 days to ensure complete setting.
- Testing Procedure:
 - Measure the initial length of the specimen (L_0).
 - Place the specimen in a creep testing apparatus maintained at 37°C.

- Apply a constant compressive stress of 36 MPa.
- Measure the length of the specimen after 1 hour (L_1) and 4 hours (L_4) of load application.
- Calculation:
 - Calculate the percentage creep using the formula: $\text{Creep (\%)} = [(L_4 - L_1) / L_0] \times 100$.
 - Report the mean and standard deviation of the creep for a minimum of three specimens.

Dimensional Change Testing

Objective: To measure the expansion or contraction of the amalgam during setting.

Methodology:

- Specimen Preparation:
 - Prepare a cylindrical specimen of amalgam in a specialized mold that is part of a dilatometer or a similar measuring device.
- Measurement:
 - Begin measuring the length of the specimen 5 minutes after the start of trituration.
 - Continuously monitor and record the change in length of the specimen over a 24-hour period at a constant temperature of 37°C.
- Calculation:
 - The dimensional change is typically expressed as a percentage of the initial length or in micrometers per centimeter ($\mu\text{m}/\text{cm}$).
 - Report the final dimensional change at 24 hours.

Mercury Release Analysis

Objective: To quantify the amount of mercury vapor released from the set amalgam.

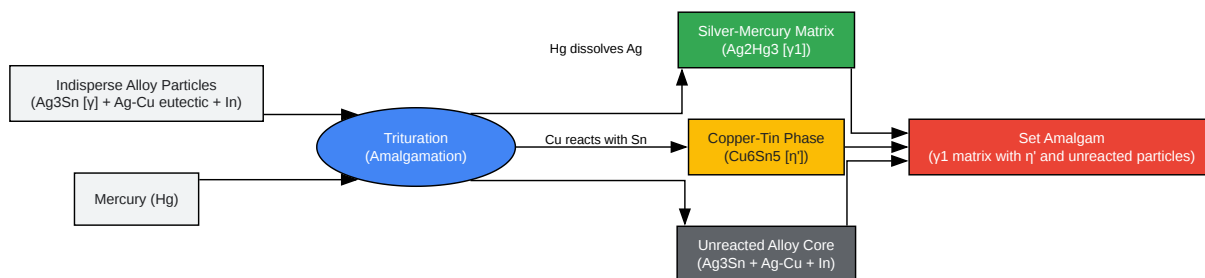
Methodology:

- Specimen Preparation:
 - Prepare standardized amalgam discs or restorations in extracted teeth.
- Incubation:
 - Store the specimens in a sealed container with a known volume of air or in artificial saliva at 37°C.
- Vapor Collection and Analysis:
 - At specified time intervals, collect a sample of the air from the sealed container.
 - Analyze the mercury concentration in the air sample using a cold vapor atomic absorption spectrometer.
- Calculation:
 - Calculate the rate of mercury release per unit surface area of the amalgam (e.g., in ng/cm²/day).

Visualizations

Setting Reaction of Indisperse Dental Amalgam

The setting reaction of a high-copper admixed amalgam like **Indisperse** is a complex process involving the dissolution of mercury into the alloy particles and the subsequent precipitation of new metallic phases. The key to the improved properties of high-copper amalgams is the elimination of the γ_2 phase.

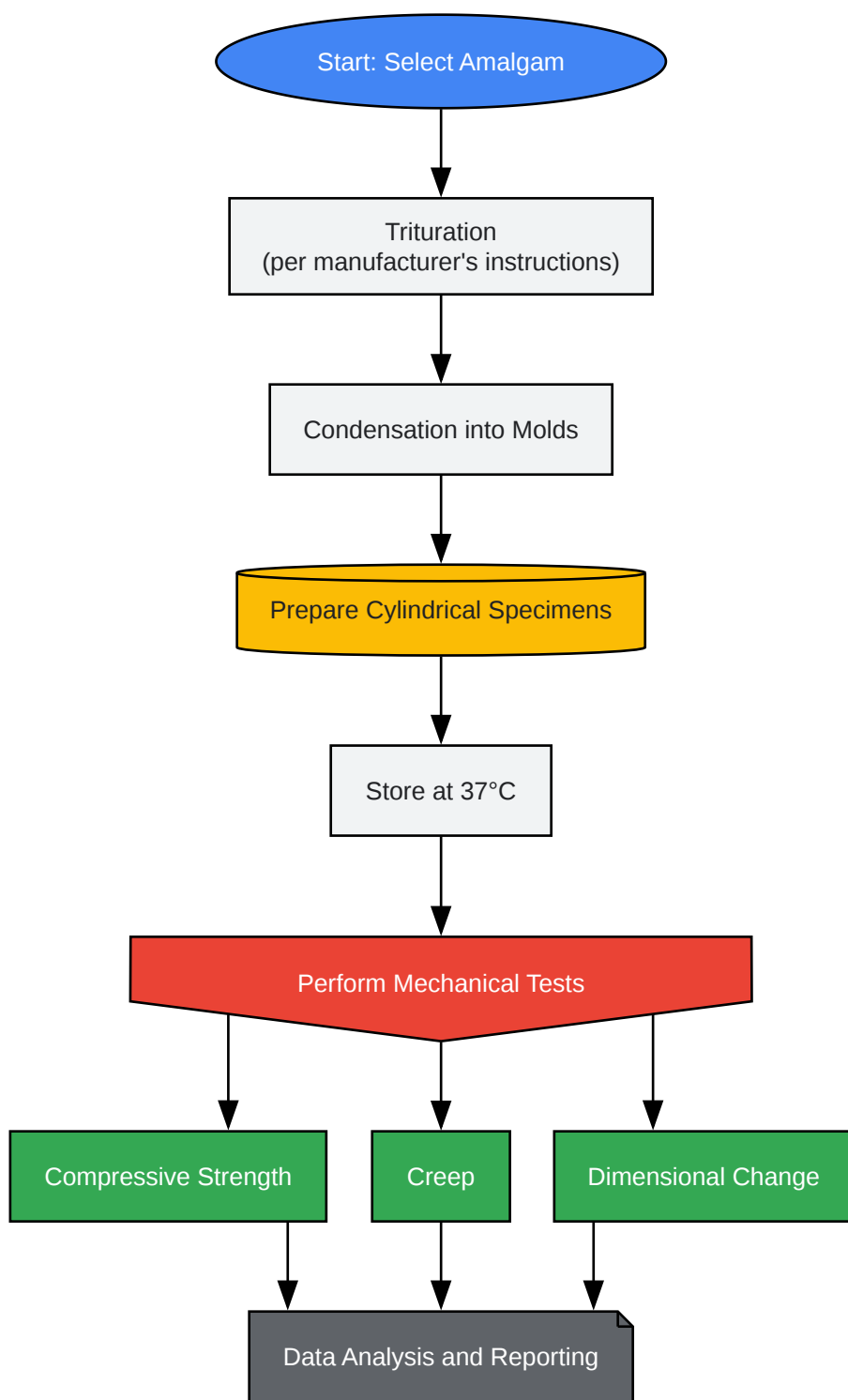


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Caption: Setting reaction of **Indisperse** high-copper admixed amalgam.

Experimental Workflow for Amalgam Property Testing

The following diagram illustrates the general workflow for conducting physical and mechanical tests on dental amalgam.



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Caption: General workflow for physical property testing of dental amalgam.

Conclusion

Indisperse dental amalgam, as a high-copper, indium-containing admixed alloy, represents an advancement in amalgam technology aimed at improving clinical longevity and safety. Its application in pediatric dentistry is supported by its favorable physical properties and clinical performance, particularly in stress-bearing posterior restorations. The provided protocols offer a standardized framework for researchers and scientists to evaluate the properties of **Indisperse** and other dental amalgams. Further research focusing on the long-term clinical performance and biocompatibility of indium-containing amalgams in the pediatric population is warranted to continue advancing restorative dental care for children.

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